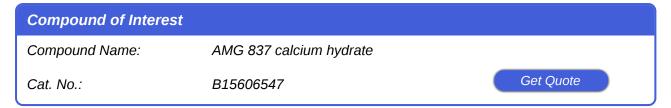


Application Notes and Protocols for Using AMG 837 in Isolated Pancreatic Islets

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AMG 837 is a potent and orally bioavailable partial agonist of the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2] GPR40 is predominantly expressed on the surface of pancreatic β-cells and plays a crucial role in potentiating glucose-stimulated insulin secretion (GSIS).[1][3] Activation of GPR40 by agonists like AMG 837 has been shown to enhance insulin secretion in a glucose-dependent manner, making it a therapeutic target for type 2 diabetes.[1][3] This glucose dependency is a key advantage, as it may reduce the risk of hypoglycemia compared to other secretagogues like sulfonylureas.[1][3]

These application notes provide detailed protocols for the use of AMG 837 in isolated rodent pancreatic islets to study its effects on insulin secretion. The protocols cover islet isolation, treatment with AMG 837, and subsequent measurement of insulin release.

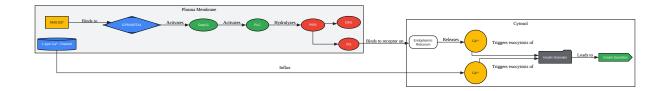
Data Presentation

The following table summarizes the quantitative data regarding the potency of AMG 837 in both cell-based assays and isolated primary islets.



Parameter	Cell Type/System	EC50 Value (nM)	Reference
Aequorin Ca2+ Flux	CHO cells expressing human GPR40	13.5	[4]
Insulin Secretion	Isolated mouse islets (at 16.7 mM glucose)	142 ± 20	[1][5]
Aequorin Ca2+ Flux (in the presence of 0.625% delipidated HSA)	CHO cells expressing human GPR40	210 ± 12	[1]

Signaling Pathway and Experimental Workflow GPR40 Signaling Pathway Activated by AMG 837

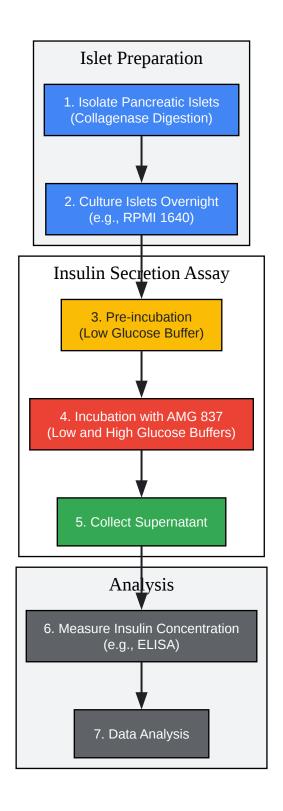


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Caption: GPR40 signaling cascade in pancreatic β-cells upon AMG 837 binding.

Experimental Workflow for GSIS Assay with AMG 837





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